

Application Notes and Protocols for Preparing MLS1082 Stock Solution with DMSO

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Compound of Interest

Compound Name: *MLS1082*
CAS No.: *883958-36-9*
Cat. No.: *B1676675*

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Introduction

MLS1082 is a pyrimidone-based positive allosteric modulator (PAM) of the D1-like dopamine receptor. It does not exhibit intrinsic agonist activity but potentiates both G protein- and β -arrestin-mediated signaling stimulated by dopamine and other D1R agonists.[1][2] With an EC₅₀ of 123 nM for dopamine-stimulated G protein signaling, **MLS1082** is a valuable tool for studying dopaminergic pathways and holds potential for therapeutic strategies targeting neurocognitive disorders.[1] Accurate and consistent preparation of a stable stock solution is crucial for obtaining reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **MLS1082** using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The following tables provide key quantitative data for **MLS1082** and guidelines for preparing stock solutions in DMSO.

Table 1: Chemical and Physical Properties of **MLS1082**

Property	Value	Reference
Molecular Weight	385.47 g/mol	[3]
Chemical Formula	C ₂₄ H ₂₃ N ₃ O ₂	[3]
Appearance	Solid powder	
Purity	>98%	
Solubility in DMSO	12.5 mg/mL (32.43 mM)	

Table 2: Preparation of **MLS1082** Stock Solutions in DMSO

Desired Stock Concentration	Mass of MLS1082 for 1 mL of DMSO	Molar Concentration
1 mg/mL	1 mg	2.59 mM
5 mg/mL	5 mg	12.97 mM
10 mg/mL	10 mg	25.94 mM
1 mM	0.385 mg	1 mM
5 mM	1.927 mg	5 mM
10 mM	3.855 mg	10 mM

Calculations are based on a molecular weight of 385.47 g/mol .

Experimental Protocols

Materials and Equipment

- **MLS1082** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), ACS reagent grade or higher
- Analytical balance

- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Ultrasonic water bath
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM **MLS1082** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. The procedure can be scaled as needed.

- Preparation: In a chemical fume hood, ensure all equipment is clean and dry. Wear appropriate PPE.
- Weighing **MLS1082**: Tare a sterile microcentrifuge tube or amber glass vial on an analytical balance. Carefully weigh 3.855 mg of **MLS1082** powder into the tube.
- Adding DMSO: Add 1 mL of anhydrous or newly opened DMSO to the tube containing the **MLS1082** powder.
- Dissolution:
 - Cap the tube securely and vortex the solution for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, place the tube in an ultrasonic water bath. Sonicate for 5-10 minutes, or until the solution is clear and free of visible particles. Note: DMSO is hygroscopic; use of newly opened solvent is recommended to ensure maximal solubility.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- For long-term storage (up to 6 months), store the aliquots at -80°C.
- For short-term storage (up to 1 month), store at -20°C.

Preparation of Working Solutions

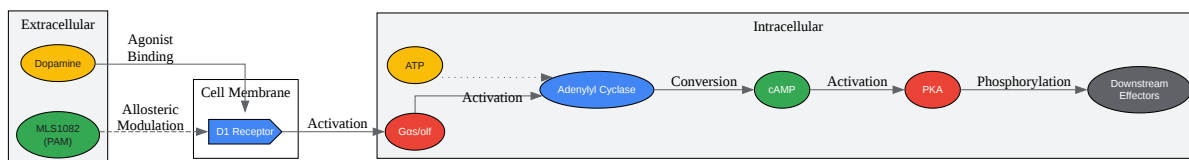
For cell-based assays, it is recommended to maintain the final concentration of DMSO below 0.5%, with 0.1% being preferable to avoid solvent-induced cellular toxicity.

- Thawing: Thaw a single aliquot of the **MLS1082** stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in the appropriate cell culture medium or experimental buffer to achieve the desired final concentration. It is advisable to perform dilutions in a stepwise manner to prevent precipitation of the compound.
- Vehicle Control: Prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.

Visualization of Signaling Pathway and Experimental Workflow

D1 Dopamine Receptor Signaling Pathway Potentiated by **MLS1082**

MLS1082 acts as a positive allosteric modulator of the D1 dopamine receptor, enhancing its downstream signaling in the presence of an agonist like dopamine. The canonical pathway involves the activation of G α s/olf, leading to the production of cyclic AMP (cAMP) by adenylyl cyclase and subsequent activation of Protein Kinase A (PKA).

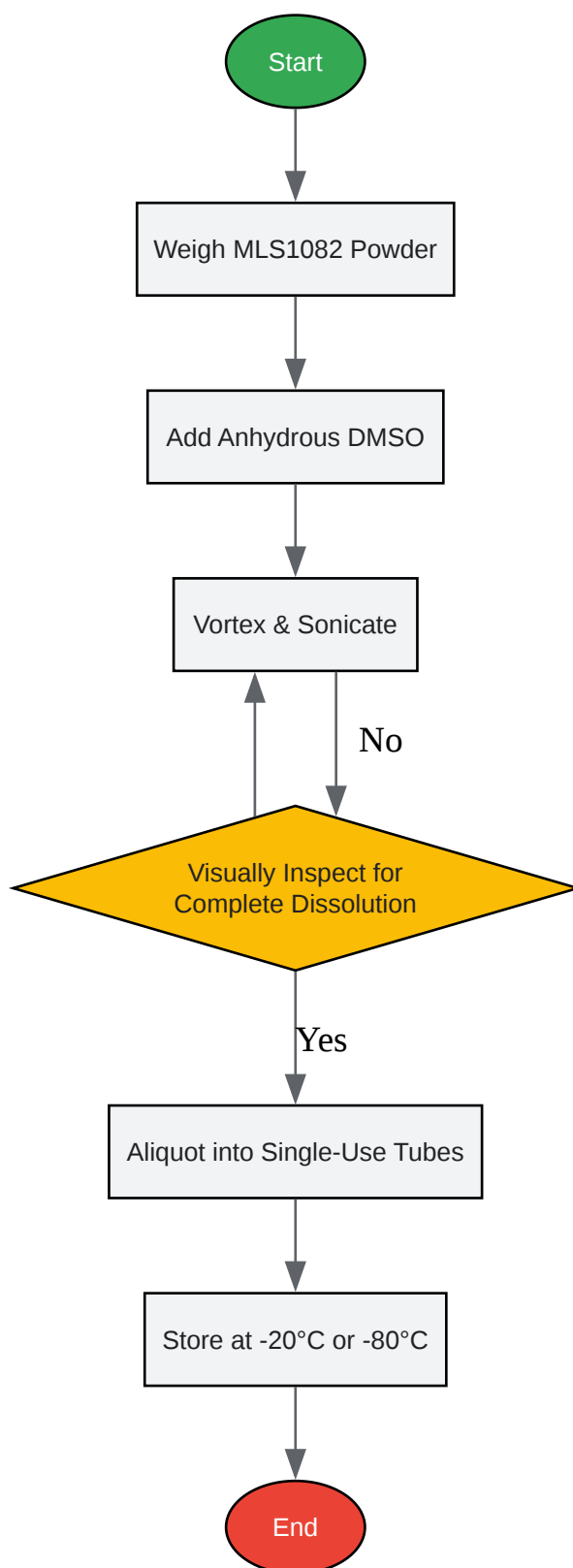


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Caption: D1 receptor signaling pathway modulated by **MLS1082**.

Experimental Workflow for **MLS1082** Stock Solution Preparation

The following diagram illustrates the key steps for preparing a stock solution of **MLS1082** in DMSO.



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Caption: Workflow for preparing **MLS1082** stock solution.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. Development of pyrimidone D1 dopamine receptor positive allosteric modulators - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [3. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
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